

Application Notes and Protocols for the Synthesis of 2-Amino-5-bromobenzaldehyde

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Compound of Interest

Compound Name: 2-Amino-5-bromobenzaldehyde

Cat. No.: B112427

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Abstract

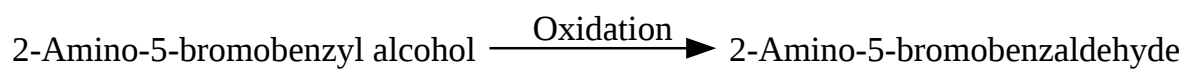
This document provides detailed protocols for the synthesis of **2-amino-5-bromobenzaldehyde** from 2-amino-5-bromobenzyl alcohol. The primary method detailed is a selective oxidation using manganese dioxide (MnO_2), a common and effective reagent for the conversion of benzylic alcohols to their corresponding aldehydes.[1][2] Alternative methods, including a copper-catalyzed aerobic oxidation, are also discussed to provide a broader perspective on available synthetic strategies.[3][4][5] These protocols are designed to be reproducible and scalable for applications in medicinal chemistry, fragment-based drug discovery, and materials science.

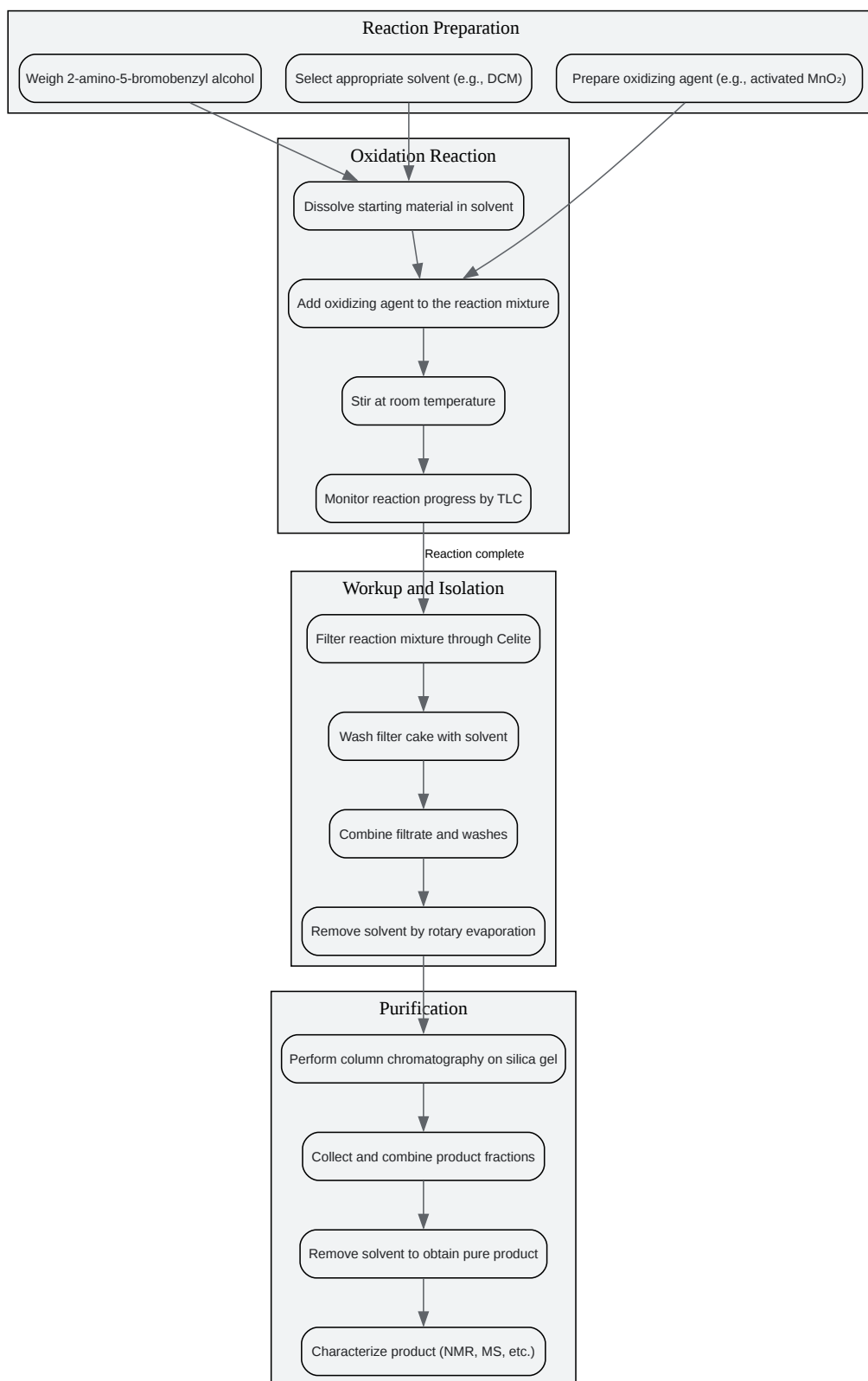
Introduction

2-Amino-5-bromobenzaldehyde is a valuable building block in organic synthesis, serving as a precursor for a variety of heterocyclic compounds and other complex organic molecules. The selective oxidation of the benzylic alcohol in 2-amino-5-bromobenzyl alcohol to an aldehyde, without affecting the electron-rich amino group, is a critical transformation.[3] While various oxidizing agents can be employed for this purpose, manganese dioxide (MnO_2) is a widely used reagent for the oxidation of allylic and benzylic alcohols due to its mild and selective nature.[1][2] This application note provides a comprehensive, step-by-step protocol for this synthesis, including reaction setup, monitoring, workup, and purification.

Chemical Structures

[Oxidizing Agent]





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